

Safe Disposal of N2-Phenoxyacetylguanosine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: N2-Phenoxyacetylguanosine

Cat. No.: B1459986

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **N2-Phenoxyacetylguanosine**, a guanosine analog used in biochemical research. Due to the limited availability of a comprehensive Safety Data Sheet (SDS), this compound should be handled with caution, assuming it may be hazardous.

Physicochemical and Safety Data

Quantitative data for **N2-Phenoxyacetylguanosine** is not readily available for all safety parameters. The following table summarizes the known information. It is critical to treat this compound as potentially hazardous due to the incomplete data.

Property	Value	Reference
Chemical Name	N2-Phenoxyacetylguanosine	[1][2]
CAS Number	119824-66-7	[2][3][4]
Molecular Formula	C18H19N5O7	[3][4]
Molecular Weight	417.37 g/mol	[3][4]
Appearance	White to off-white powder	[4][5]
Storage Conditions	2°C to 8°C	[3][4]
Purity	≥97%	[4]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Not available	
Toxicity Data (LD50)	Not available	
Flash Point	Not available	
Hazard Codes	Not available	[1][6]

Experimental Protocols for Disposal

The following step-by-step disposal procedure is based on general best practices for laboratory chemical waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Do not mix **N2-Phenoxyacetylguanosine** waste with other chemical waste streams unless explicitly permitted by your EHS office.
- Collect all solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, leak-proof, and clearly labeled hazardous waste container.
- For solutions containing **N2-Phenoxyacetylguanosine**, collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container.

3. Labeling:

- Label the hazardous waste container with the full chemical name ("**N2-Phenoxyacetylguanosine**"), the quantity of waste, and the date of accumulation.
- Include any known hazard information (in this case, "Caution: Hazards not fully known").

4. Storage:

- Store the sealed waste container in a designated satellite accumulation area.
- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.

5. Disposal Request:

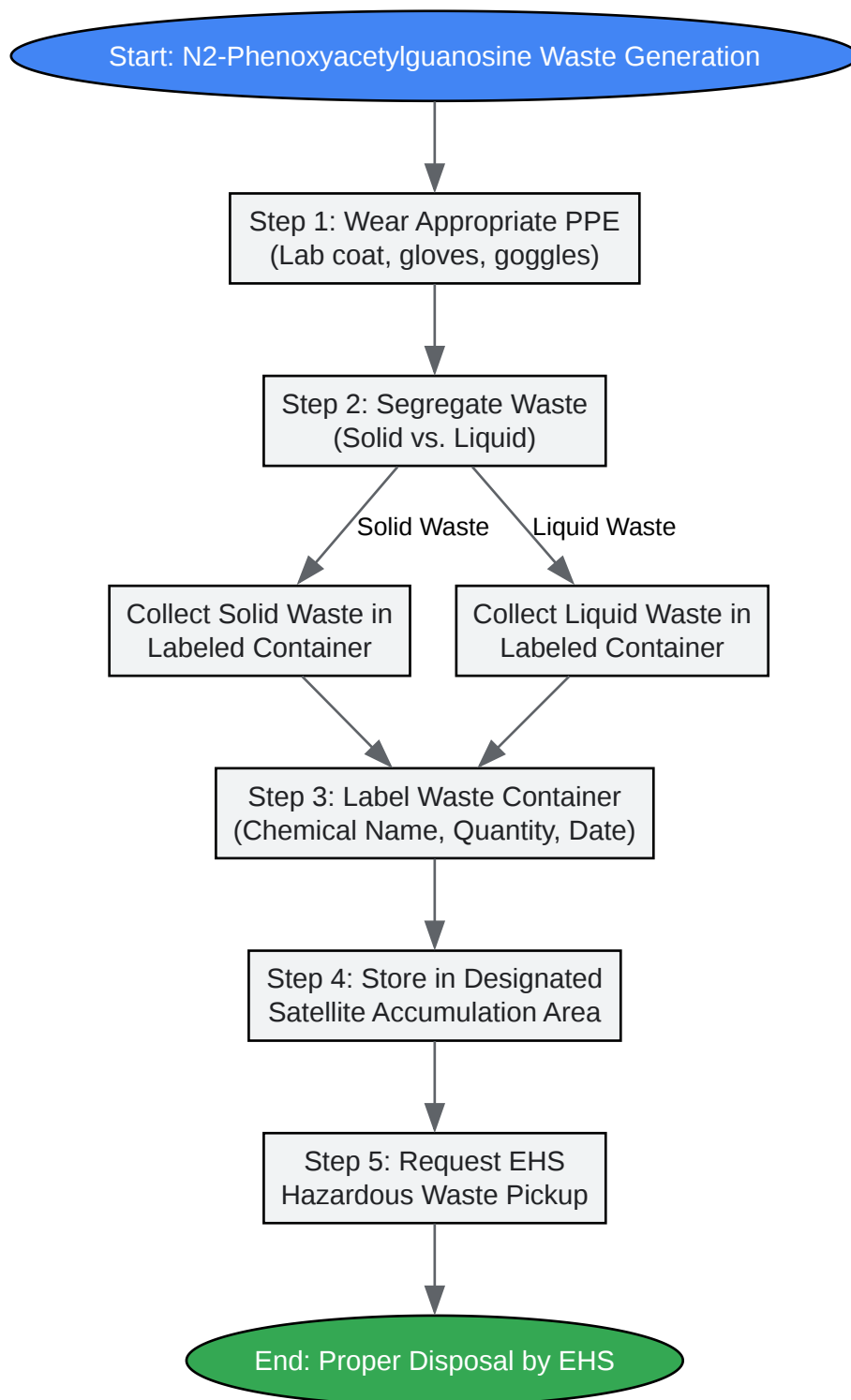
- Once the waste container is full or has reached the local storage time limit, submit a hazardous waste pickup request to your institution's EHS department.
- Do not attempt to dispose of **N2-Phenoxyacetylguanosine** down the drain or in the regular trash.

Decontamination of Glassware:

- Rinse contaminated glassware three times with a suitable solvent (e.g., ethanol or acetone) capable of dissolving the compound.
- Collect the rinseate as hazardous waste.
- After triple rinsing, the glassware can typically be washed with soap and water.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N2-Phenoxyacetylguanosine**.



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Disposal Workflow for **N2-Phenoxyacetylguanosine**.

Disclaimer: This information is intended as a general guide. All laboratory personnel must be trained on proper hazardous waste handling procedures and adhere to the specific regulations of their institution and local authorities. The absence of complete hazard data for **N2-Phenoxyacetylguanosine** necessitates treating it with a high degree of caution.

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